

In-depth Technical Guide: Spirazine (Spirotriazine)

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Compound of Interest

Compound Name: **Spirazine**

Cat. No.: **B102013**

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Disclaimer: The information available in public scientific databases regarding **Spirazine** (also known as Spirotriazine, CAS Number: 15599-44-7) is limited. While the compound is registered and some of its basic properties are cataloged, detailed experimental studies, in-depth biological activity analyses, and specific signaling pathway elucidations are not readily available. This guide provides a summary of the existing data and identifies areas where information is currently lacking.

Core Chemical Identity

Spirazine is a heterocyclic compound belonging to the triazaspiro family. Its chemical identity is well-defined through various nomenclature systems.

IUPAC Name: 5-(4-chlorophenyl)-9-methyl-1,3,5-triazaspiro[5.5]undeca-1,3-diene-2,4-diamine^[1]

Synonyms: Spirotriazine, **Spirazine** [INN]^[1]

CAS Number: 15599-44-7^{[1][2]}

Chemical Structure: (A 2D representation of the chemical structure of **Spirazine** would be depicted here.)

Physicochemical Properties

Most of the available physical and chemical property data for **Spirazine** are computationally predicted rather than experimentally determined. These properties provide an initial profile of the molecule for research and development purposes.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₀ CIN ₅	PubChem[1]
Molecular Weight	305.80 g/mol	PubChem[1]
Monoisotopic Mass	305.1407234 Da	PubChem[1]
XLogP3	2.3	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	1	PubChem[1]
Exact Mass	305.1407234 Da	PubChem[1]
Topological Polar Surface Area	80 Å ²	PubChem[1]
Heavy Atom Count	21	PubChem[1]
Complexity	445	PubChem[1]

Chemical Properties and Reactivity

Information on the chemical reactivity of **Spirazine** is general in nature. As a spirotriazine, it is expected to undergo several classes of chemical reactions.

- Oxidation: **Spirazine** can be oxidized using reagents like hydrogen peroxide or potassium permanganate to yield oxidized derivatives.[2]
- Reduction: Reduction of the compound can be achieved with reagents such as sodium borohydride or lithium aluminum hydride.[2]
- Substitution: The molecule can undergo substitution reactions with nucleophiles or electrophiles to form various substituted derivatives.[2]

Synthesis

While specific, detailed experimental protocols for the synthesis of **Spirazine** are not available in the public domain, general synthetic routes for spirotriazines have been described. These include:

- Synthesis from pyrrole derivatives.
- The bromohydrazone route.
- Formation via triazinium dicyanomethylide intermediates.
- Transition metal-mediated synthesis.[\[2\]](#)

A common method for preparing similar 2,4-diamino-1,3,5-triazines involves the reaction of dicyandiamide with nitriles, which can be accelerated by microwave irradiation.[\[3\]](#) However, a specific adaptation of this method for **Spirazine** has not been documented.

Biological Activity and Mechanism of Action

The biological activity of **Spirazine** is not well-characterized. However, compounds with a triazine or spirocyclic core are known to exhibit a wide range of biological effects.

General Activities: Spiro compounds, in general, are of significant interest in medicinal chemistry due to their diverse biological activities, which can include antimicrobial, antifungal, anticancer, and antimalarial properties.[\[4\]](#)[\[5\]](#)[\[6\]](#) Specifically, some spiroindolone derivatives have shown potent antimalarial activity.[\[7\]](#)[\[8\]](#) Dihydrotriazine compounds have also been investigated for their efficacy against *Plasmodium falciparum*, the parasite responsible for malaria.[\[9\]](#)

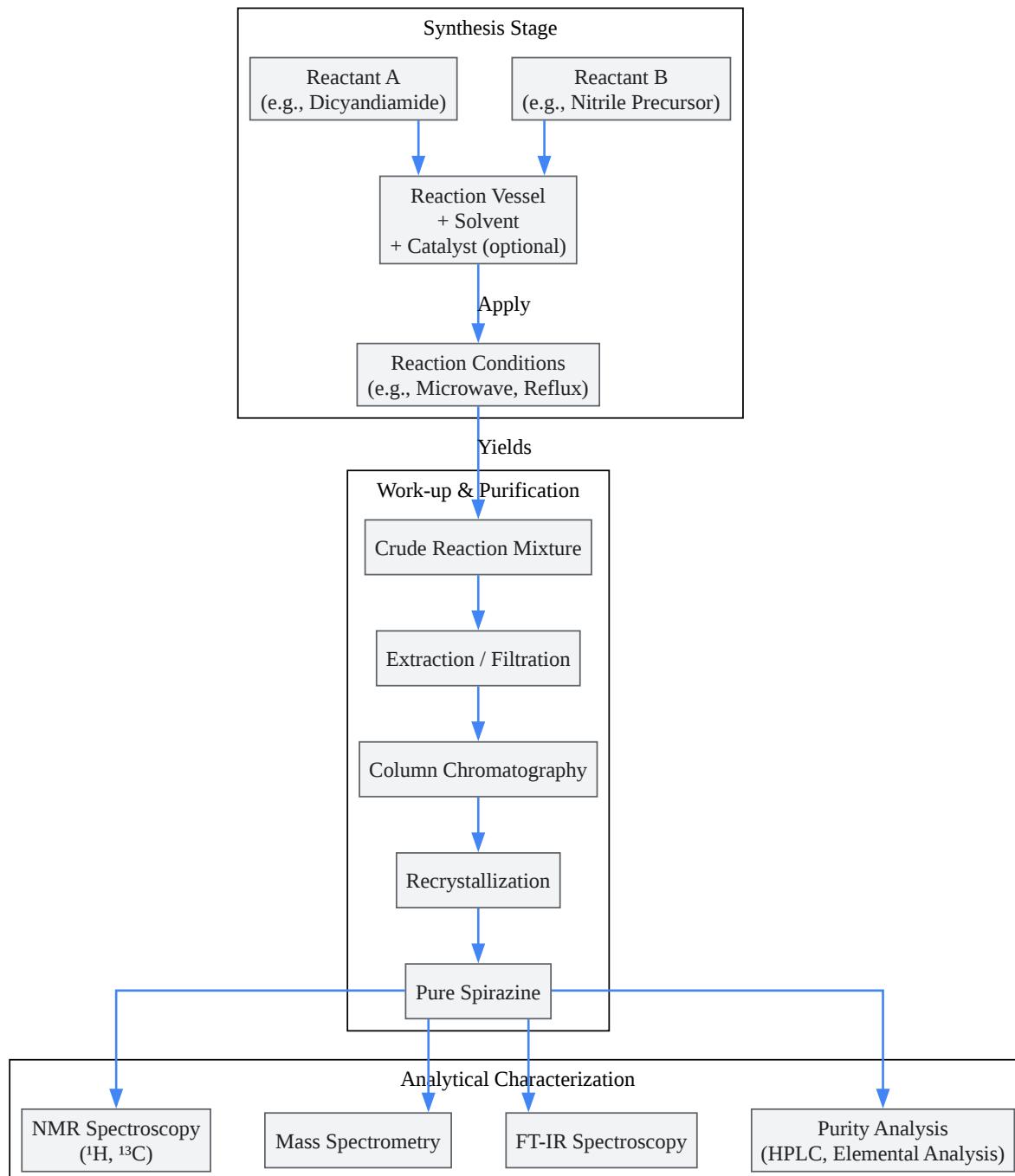
Mechanism of Action: There is no specific information detailing the signaling pathways affected by **Spirazine**. The mechanism of action for its potential antioxidant activity is broadly attributed to the scavenging of reactive oxygen species.[\[2\]](#) For related antimalarial spiroindolones, the mechanism may involve the inhibition of hemoglobin metabolism within the parasite.[\[8\]](#) Without further experimental data, a detailed signaling pathway cannot be described.

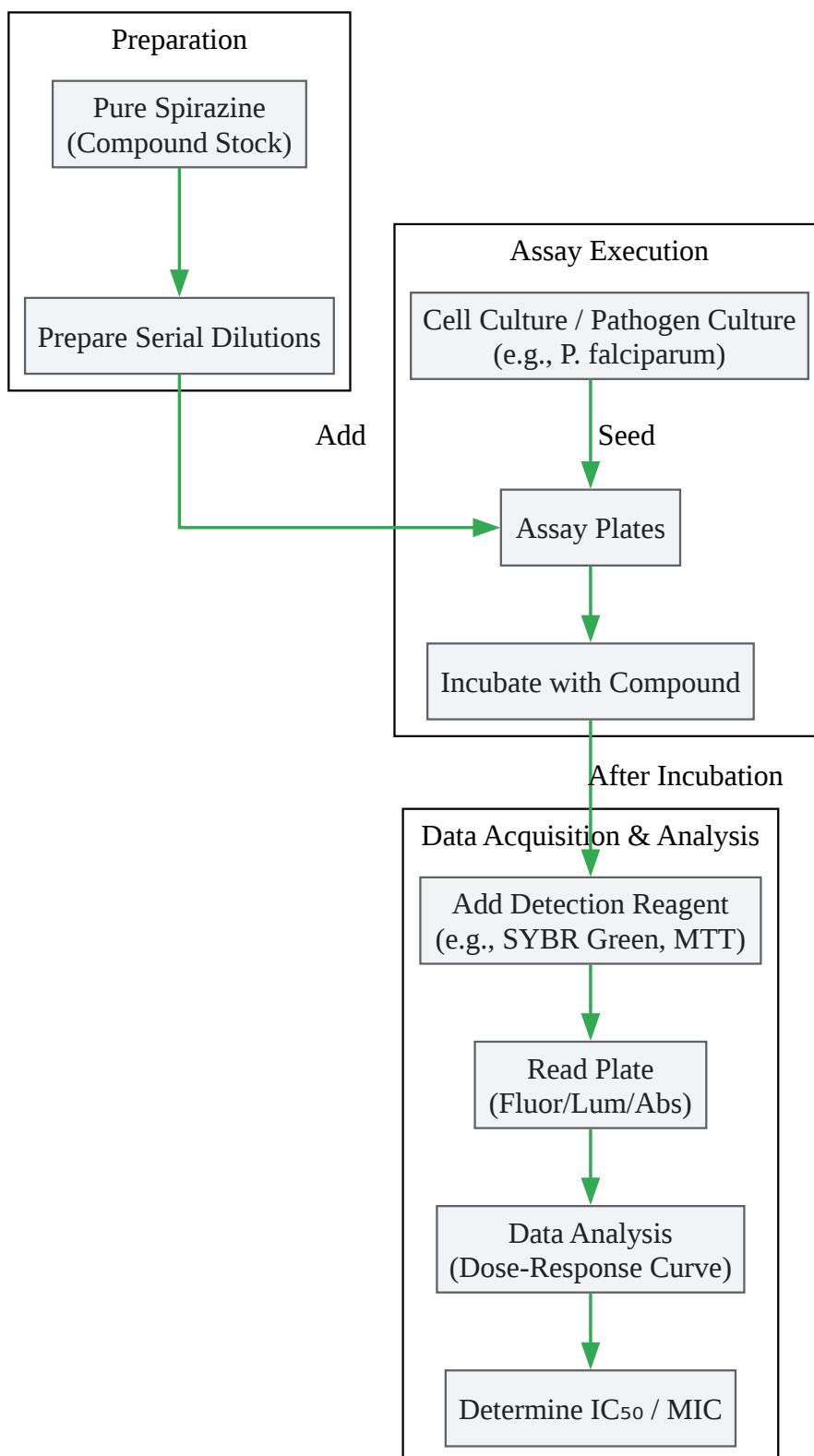
Experimental Protocols

A critical gap in the available information for **Spirazine** is the lack of detailed experimental protocols. To facilitate future research, the following experimental workflows would be necessary to fully characterize the compound.

Synthesis and Purification Workflow

This diagram illustrates a general workflow for the chemical synthesis and purification of a compound like **Spirazine**, for which a specific protocol is not yet available.



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References

- 1. Spirotriazine | C15H20N5 | CID 210321 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Spirazine | 15599-44-7 | Benchchem [benchchem.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Synthesis, Characterization, and Antimicrobial Activity of Spiro Heterocyclic Compounds from Statin [publishing.emanresearch.org]
- 6. Small Molecules with Spiro-Conjugated Cycles: Advances in Synthesis and Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Spiral molecules with antimalarial activities: A review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Analogues of N-benzyloxydihydrotriazines: in vitro antimalarial activity against Plasmodium falciparum - PubMed [pubmed.ncbi.nlm.nih.gov]
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